

# In-depth Technical Guide: N,N-Dimethyl-4-nitroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N-Dimethyl-4-nitroaniline*

Cat. No.: B014474

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This technical guide provides a comprehensive overview of the chemical nomenclature for **N,N-Dimethyl-4-nitroaniline**, a compound of interest in various chemical and pharmaceutical research fields.

## Nomenclature

The precise identification and naming of chemical compounds are critical for scientific communication and reproducibility. This section details the internationally recognized IUPAC name and common synonyms for **N,N-Dimethyl-4-nitroaniline**.

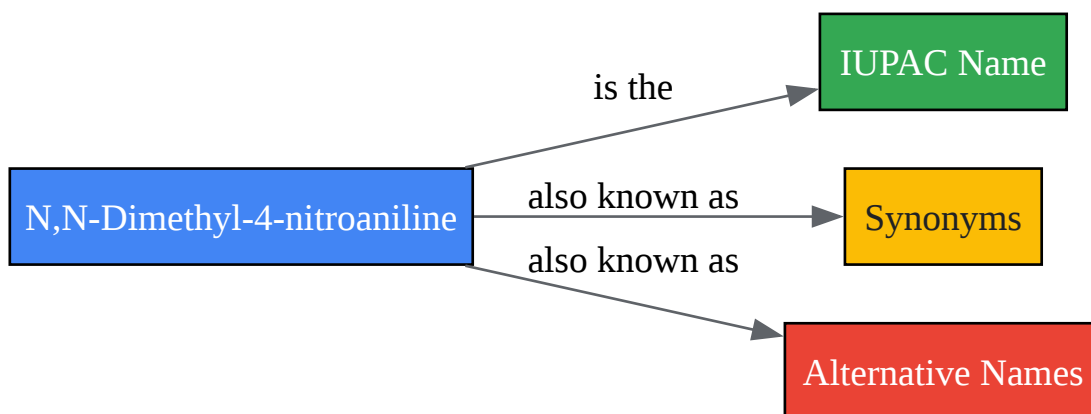
The preferred IUPAC (International Union of Pure and Applied Chemistry) name for this compound is **N,N-dimethyl-4-nitroaniline**<sup>[1][2][3]</sup>.

A variety of synonyms are also used in literature and commercial listings. These alternative names are crucial to recognize when conducting literature searches and sourcing materials. The table below summarizes the most common synonyms.

Synonym Category	Synonym
Systematic & Semi-Systematic Names	4-Nitro-N,N-dimethylaniline[1][4][5]
	N,N-Dimethyl-4-nitrobenzenamine[1][5]
	Benzenamine, N,N-dimethyl-4-nitro-[1][5]
	N,N-Dimethyl-p-nitroaniline[1][2][4][5]
	p-Nitro-N,N-dimethylaniline[1][4][5]
Alternative Names based on Structure	1-(Dimethylamino)-4-nitrobenzene[1][4][5]
	4-(Dimethylamino)nitrobenzene[1][5]
	p-(Dimethylamino)nitrobenzene[1][5]
	4-Nitrodimethylaniline[1][4][5]
	p-Nitrodimethylaniline[1][4]
Other Identifiers	Aniline, N,N-dimethyl-p-nitro-[4][5]
	NSC 9815[1][5]

## Logical Relationship of Nomenclature

The relationship between the primary compound and its various identifiers can be visualized to clarify their connections.



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## References

- 1. N,N-Dimethyl-4-nitroaniline | C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub> | CID 7491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N-DIMETHYL-4-NITROANILINE | CAS 100-23-2 [matrix-fine-chemicals.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. N,N-Dimethyl-4-nitroaniline, 98+% | Fisher Scientific [fishersci.ca]
- 5. N,N-Dimethyl-4-nitroaniline | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [In-depth Technical Guide: N,N-Dimethyl-4-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014474#n-n-dimethyl-4-nitroaniline-synonyms-and-iupac-name]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)